

Essential Safety and Logistics for Handling 2,5-Bis(aminomethyl)furan

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Compound of Interest

Compound Name: 2,5-Bis(aminomethyl)furan

Cat. No.: B021128

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Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2,5-Bis(aminomethyl)furan**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Bis(aminomethyl)furan is classified as a hazardous chemical, with primary hazards identified as corrosive and irritant.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for this compound:

- H302: Harmful if swallowed^[1]
- H314: Causes severe skin burns and eye damage^[1]
- H315: Causes skin irritation^[1]
- H318: Causes serious eye damage^[1]
- H335: May cause respiratory irritation^[1]

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2,5-Bis(aminomethyl)furan**.

Protection Type	Required PPE	Specifications & Best Practices
Primary Engineering Control	Certified Chemical Fume Hood	All handling of 2,5-Bis(aminomethyl)furan should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [2] [3]
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles must meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing. [2] [4]
Skin and Body Protection	Chemical-resistant lab coat and disposable gloves	A flame-resistant lab coat is recommended. [2] Disposable nitrile or neoprene gloves provide good short-term protection. [4] [5] It is advisable to wear two pairs of gloves (double-gloving) and change them immediately upon contamination. [6]
Footwear	Closed-toe shoes	Shoes must cover the entire foot to protect against spills. [2]
Respiratory Protection	NIOSH-approved respirator	A respirator with an appropriate cartridge for organic vapors and amines should be used if working outside of a fume hood or if engineering controls are insufficient. [5] [7] [8]

Experimental Protocols: Operational and Disposal Plans

A systematic approach to handling and disposing of **2,5-Bis(aminomethyl)furan** is crucial for safety and experimental integrity.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure a safety shower and eyewash station are readily accessible.[\[8\]](#)
 - Don all required PPE as outlined in the table above before entering the handling area.
- Handling:
 - Perform all manipulations of **2,5-Bis(aminomethyl)furan** within a certified chemical fume hood.[\[2\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#) In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[8\]](#)
 - Avoid generating dust or aerosols.[\[9\]](#)
 - Do not eat, drink, or smoke when using this product.[\[9\]](#)[\[10\]](#)
- Storage:
 - Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
 - Keep away from heat, sparks, open flames, and incompatible substances such as strong oxidizing agents.[\[10\]](#)
- Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[9]
- Decontaminate all work surfaces and equipment after use.
- Remove PPE in the correct order to avoid cross-contamination.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure laboratory safety.

- Chemical Waste:

- All solutions and residues containing **2,5-Bis(aminomethyl)furan** should be collected in a designated, labeled, and sealed hazardous waste container.[11]
- The container should be compatible with the chemical and clearly marked with "Hazardous Waste" and the full chemical name.[11]

- Contaminated Materials:

- All disposable items that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, must be considered hazardous waste.[3]
- Place these items in a designated solid hazardous waste container.[3]

- General Guidelines:

- Do not mix incompatible waste streams.[6]
- Store waste containers in a designated satellite accumulation area.[11]
- Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific procedures.

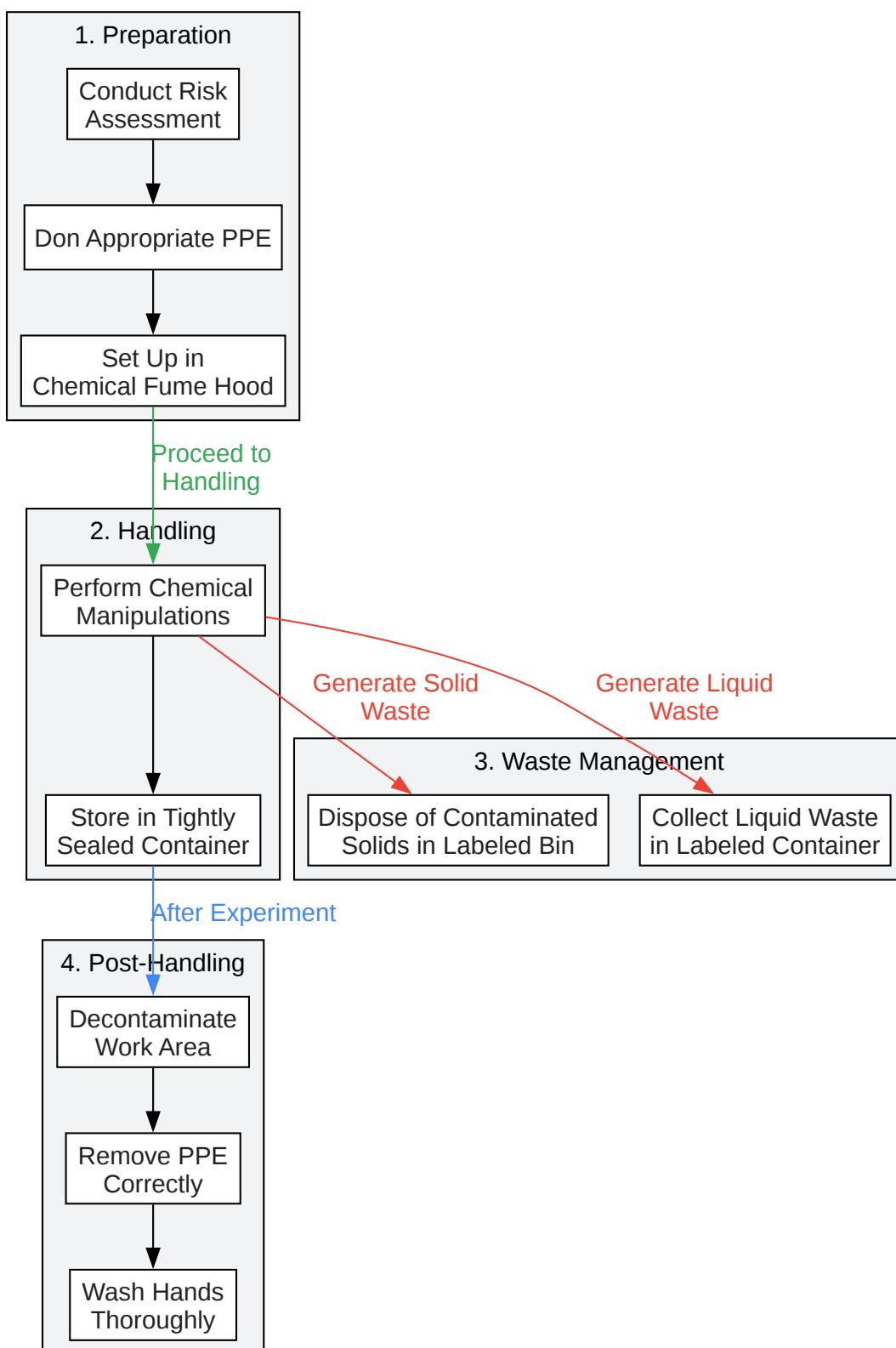
Data Presentation

The following table summarizes key identification and hazard data for **2,5-Bis(aminomethyl)furan**.

Property	Value
Chemical Name	2,5-Bis(aminomethyl)furan
Synonyms	Furan-2,5-diyldimethanamine; C-(5-Aminomethyl-furan-2-yl)-methylamine [1] [12]
CAS Number	2213-51-6 [12]
Molecular Formula	C ₆ H ₁₀ N ₂ O [1] [12]
Molecular Weight	126.16 g/mol [1] [12]
GHS Hazard Codes	H302, H314, H315, H318, H335 [1]

Mandatory Visualization

The following diagram illustrates the standard workflow for safely handling **2,5-Bis(aminomethyl)furan**.

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